

The Elusive Natural Origins of Methyl 11-oxo-9-undecenoate: A Technical Review

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Compound of Interest

Compound Name: Methyl 11-oxo-9-undecenoate

Cat. No.: B15466917

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A comprehensive review of scientific literature reveals no definitive evidence of the natural occurrence of **Methyl 11-oxo-9-undecenoate**. Despite its well-defined chemical structure and properties, this unsaturated oxo-ester has not been identified as a constituent of any plant, insect, fungus, or other natural source in publicly accessible research. This technical guide summarizes the current state of knowledge, details the analytical methods relevant to its identification, and discusses the natural occurrence of structurally related compounds to provide context for researchers, scientists, and drug development professionals.

Investigation into Potential Natural Sources

Initial investigations into the natural occurrence of **Methyl 11-oxo-9-undecenoate** focused on insect secretions, particularly the Dufour's gland of ants in the *Formica* genus. These glands are known to produce a diverse array of fatty acid derivatives, including methyl esters, ketones, and unsaturated compounds, which serve as chemical signals for communication and defense. Extensive research, including seminal work by Bergström and Löfqvist, has characterized the chemical composition of these secretions in various *Formica* species. While these studies have identified a multitude of volatile and non-volatile organic compounds, **Methyl 11-oxo-9-undecenoate** has not been among the reported constituents.

Broader searches encompassing other potential natural sources such as plant volatiles, fungal metabolites, and pheromones of other insect orders have also failed to yield any reports of its isolation and identification.

Physicochemical Properties

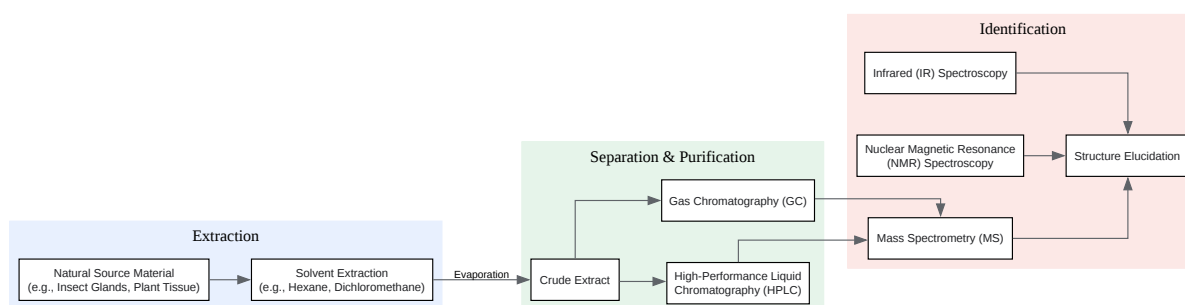
While its natural origins remain unknown, the physicochemical properties of **Methyl 11-oxo-9-undecenoate** are well-documented in chemical databases. A summary of these properties is provided in Table 1.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ O ₃	PubChem
Molecular Weight	212.28 g/mol	PubChem
IUPAC Name	methyl 11-oxoundec-9-enoate	PubChem
CAS Number	53613-55-1	PubChem

Table 1. Physicochemical properties of **Methyl 11-oxo-9-undecenoate**.

Experimental Protocols for Identification and Analysis

The identification of fatty acid methyl esters and related compounds from natural extracts typically involves a combination of chromatographic and spectroscopic techniques. The following workflow outlines the standard experimental approach that would be employed for the isolation and characterization of a compound like **Methyl 11-oxo-9-undecenoate**.



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Figure 1. A generalized experimental workflow for the isolation and identification of natural products like **Methyl 11-oxo-9-undecenoate**.

Extraction

The initial step involves the extraction of organic compounds from the source material. For insect glands, this is often achieved by dissecting the gland and extracting it with a non-polar solvent like hexane or dichloromethane. For plant or fungal material, maceration followed by solvent extraction is common.

Separation and Purification

The crude extract, containing a complex mixture of compounds, is then subjected to chromatographic separation. Gas chromatography (GC) is a powerful technique for separating volatile and semi-volatile compounds like fatty acid methyl esters. The choice of the GC column's stationary phase is critical for achieving good separation. High-performance liquid chromatography (HPLC) can also be used for purification, especially for less volatile or thermally labile compounds.

Identification and Structure Elucidation

Once isolated, the structure of the compound is determined using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** Coupled with GC (GC-MS), this technique provides information about the molecular weight and fragmentation pattern of the compound, which is crucial for its identification.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR provide detailed information about the carbon-hydrogen framework of the molecule, allowing for the precise determination of its structure, including the position of double bonds and functional groups.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, such as the ester ($\text{C}=\text{O}$) and alkene ($\text{C}=\text{C}$) groups in **Methyl 11-oxo-9-undecenoate**.

Natural Occurrence of Structurally Related Compounds

While **Methyl 11-oxo-9-undecenoate** itself has not been found in nature, a variety of structurally similar compounds have been isolated from natural sources. These include:

- **Other Fatty Acid Methyl Esters (FAMES):** A wide range of saturated and unsaturated FAMES are common constituents of insect cuticular hydrocarbons, pheromone blends, and plant volatiles.
- **Unsaturated Ketones:** Various unsaturated ketones play important roles as signaling molecules in insects. For example, (Z)-9-tricosene is a well-known sex pheromone in the housefly, *Musca domestica*.
- **Oxo-Acids and Esters:** A number of oxo-fatty acids and their esters are known from plants and fungi, often as products of lipid peroxidation or enzymatic oxidation.

The absence of **Methyl 11-oxo-9-undecenoate** in the extensive studies of natural products suggests that either its biosynthesis is rare, it is present in concentrations below the detection

limits of standard analytical methods, or it exists in organisms that have not yet been chemically investigated.

Conclusion

In conclusion, there is currently no scientific evidence to support the natural occurrence of **Methyl 11-oxo-9-undecenoate**. Researchers and professionals in drug development should be aware that this compound is likely of synthetic origin. The established analytical workflows for the identification of natural products remain relevant for the continued exploration of biodiversity and the potential discovery of novel compounds. Further investigation into the chemical ecology of a wider range of organisms may yet reveal the presence of this and other currently unknown natural products.

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